

# An In-depth Technical Guide to Hexafluoroglutaric Anhydride: Physicochemical Properties

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## Compound of Interest

Compound Name: *Hexafluoroglutaric anhydride*

Cat. No.: B1294290

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This guide provides a focused overview of the core physicochemical properties of **hexafluoroglutaric anhydride**, a fluorinated organic compound of interest in various chemical syntheses. The data presented is compiled from verified chemical data sources, offering a reliable reference for laboratory and research applications.

## Quantitative Data Summary

The molecular weight and density of **hexafluoroglutaric anhydride** are fundamental parameters for its use in chemical reactions and process development. The following table summarizes these key quantitative attributes.

Parameter	Value	Units	Conditions
Molecular Weight	222.04	g/mol	
Density	1.654[1][2][3]	g/mL	at 25 °C
Alternate Density	1.76[4]	g/cm³	Not specified

## Experimental Protocols

The determination of the molecular weight and density of a chemical compound like **hexafluoroglutaric anhydride** follows established laboratory procedures. While specific, detailed experimental protocols for this particular compound are not publicly available, the following outlines the standard methodologies that would be employed.

## 1. Molecular Weight Determination (Mass Spectrometry)

Mass spectrometry is the primary method for determining the molecular weight of a compound with high accuracy.

- Principle: This technique measures the mass-to-charge ratio ( $m/z$ ) of ionized molecules. By ionizing the sample and analyzing the resulting spectrum, the molecular weight of the parent ion can be determined.
- Methodology:
  - Sample Preparation: A dilute solution of **hexafluoroglutaric anhydride** is prepared in a suitable volatile solvent (e.g., acetonitrile).
  - Ionization: The sample is introduced into the mass spectrometer and ionized. Common ionization techniques for a molecule of this type would include Electron Ionization (EI) or Electrospray Ionization (ESI).
  - Analysis: The ions are accelerated and separated based on their mass-to-charge ratio by an analyzer (e.g., quadrupole, time-of-flight).
  - Detection: The detector records the abundance of ions at each  $m/z$  value, generating a mass spectrum. The peak corresponding to the intact molecule (molecular ion) provides the molecular weight. For **hexafluoroglutaric anhydride**, this would be expected at approximately  $m/z$  222.04.

## 2. Density Measurement (Pycnometry)

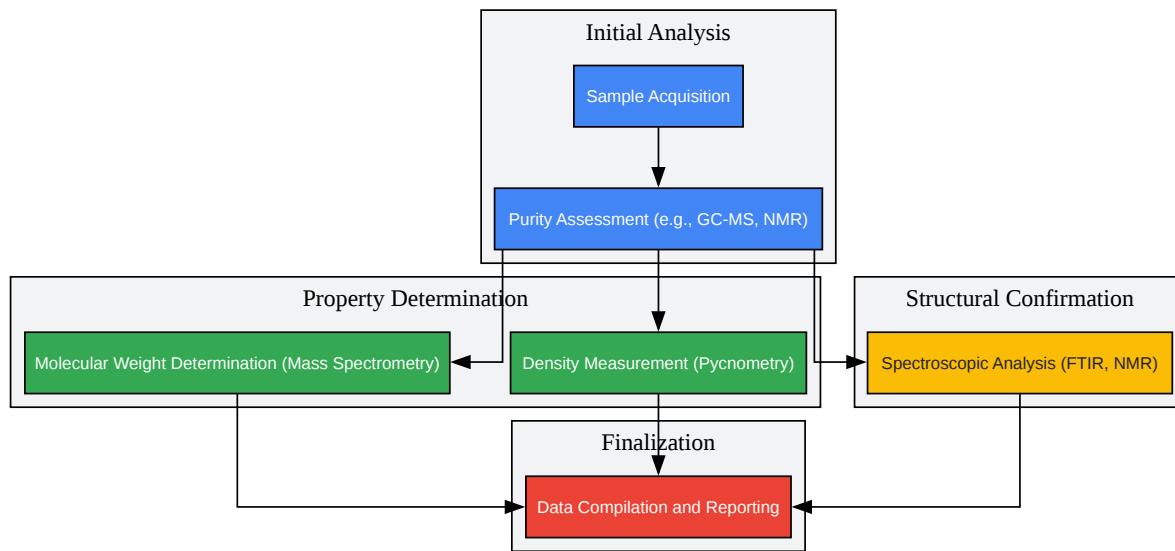
The density of a liquid can be accurately determined using a pycnometer.

- Principle: This method involves determining the mass of a precise volume of the liquid.

- Methodology:
  - Calibration: The empty pycnometer is weighed. It is then filled with a reference liquid of known density (e.g., deionized water) at a specific temperature (e.g., 25 °C), and weighed again to determine the exact volume of the pycnometer.
  - Measurement: The pycnometer is cleaned, dried, and then filled with **hexafluoroglutaric anhydride**.
  - Weighing: The filled pycnometer is weighed at the same controlled temperature.
  - Calculation: The density is calculated by dividing the mass of the **hexafluoroglutaric anhydride** by the calibrated volume of the pycnometer.

## Logical Workflow for Compound Characterization

The process of characterizing a chemical compound like **hexafluoroglutaric anhydride** involves a logical sequence of steps to confirm its identity and purity. The following diagram illustrates a typical workflow.



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Caption: Workflow for Physicochemical Characterization.

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## References

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